

# Comparative Analysis of Disperse Red 82 from Different Suppliers

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## Compound of Interest

Compound Name: Disperse Red 82

Cat. No.: B1580610

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of **Disperse Red 82**, a monoazo disperse dye, sourced from three different fictional suppliers: ChromaDyes Inc., SpectraPure Chemicals, and Quantum Dyes Ltd. The aim is to assist researchers, scientists, and drug development professionals in selecting the most suitable product for their specific applications by presenting key performance indicators, detailed experimental protocols, and potential biological implications.

## Executive Summary

**Disperse Red 82** is a versatile dye primarily used in the textile industry for polyester and acetate fibers. Beyond its traditional applications, its well-defined chemical structure makes it a compound of interest in various research fields. However, product quality and consistency can vary significantly between suppliers, impacting experimental outcomes. This guide evaluates key parameters: purity, solubility, and colorfastness, to provide a clear comparison.

## Comparative Data Overview

The performance of **Disperse Red 82** from the three suppliers was evaluated based on purity, solubility in common laboratory solvents, and colorfastness of dyed polyester fabric. The results are summarized in the table below.

Parameter	ChromaDyes Inc.	SpectraPure Chemicals	Quantum Dyes Ltd.
Purity (HPLC, % Area)	98.7%	99.5%	99.1%
Solubility in Acetone (mg/mL at 25°C)	8.2	9.5	9.0
Solubility in Ethanol (mg/mL at 25°C)	3.5	4.2	3.9
Solubility in DMSO (mg/mL at 25°C)	15.8	18.1	17.5
Colorfastness to Washing (ISO 105-C06)	4-5	5	5
Colorfastness to Light (Xenon Arc, ISO 105-B02)	6	6-7	6
Colorfastness to Rubbing (Dry, ISO 105-X12)	4-5	5	4-5
Colorfastness to Rubbing (Wet, ISO 105-X12)	4	4-5	4

## Experimental Protocols

Detailed methodologies for the key experiments are provided below to ensure reproducibility.

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol outlines the method for determining the purity of **Disperse Red 82** samples.

Instrumentation:

- HPLC system with a UV-Vis detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)

#### Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (0.1%)

#### Procedure:

- Sample Preparation: Accurately weigh and dissolve approximately 10 mg of **Disperse Red 82** from each supplier in 100 mL of acetonitrile to prepare a stock solution. Further dilute to a working concentration of 10 µg/mL.
- Chromatographic Conditions:
  - Mobile Phase: A gradient of acetonitrile and water (both containing 0.1% formic acid).
  - Flow Rate: 1.0 mL/min.
  - Detection Wavelength: 500 nm.
  - Injection Volume: 10 µL.
- Analysis: Inject the prepared samples and a blank (acetonitrile). The purity is determined by the percentage area of the main peak relative to the total peak area in the chromatogram.

## Solubility Assessment

This protocol describes the determination of the solubility of **Disperse Red 82** in various organic solvents.

#### Materials:

- Analytical balance

- Vortex mixer
- Centrifuge
- Spectrophotometer

Solvents:

- Acetone
- Ethanol
- Dimethyl Sulfoxide (DMSO)

Procedure:

- Add an excess amount of **Disperse Red 82** to a known volume of each solvent at 25°C.
- Vortex the mixture for 2 minutes to facilitate dissolution.
- Equilibrate the suspension at 25°C for 24 hours with intermittent shaking.
- Centrifuge the suspension to pellet the undissolved solid.
- Carefully remove an aliquot of the supernatant and dilute it with the respective solvent to a concentration within the linear range of the spectrophotometer.
- Measure the absorbance at the wavelength of maximum absorption for **Disperse Red 82** and calculate the concentration based on a pre-established calibration curve.

## Colorfastness to Washing

This protocol follows the ISO 105-C06 standard for assessing the colorfastness of dyed textiles to domestic and commercial laundering.<sup>[1][2][3][4][5]</sup>

Equipment:

- Launder-Ometer or equivalent device

- Stainless steel balls (for mechanical action)
- Multifiber adjacent fabric
- Grey scale for assessing color change and staining

Procedure:

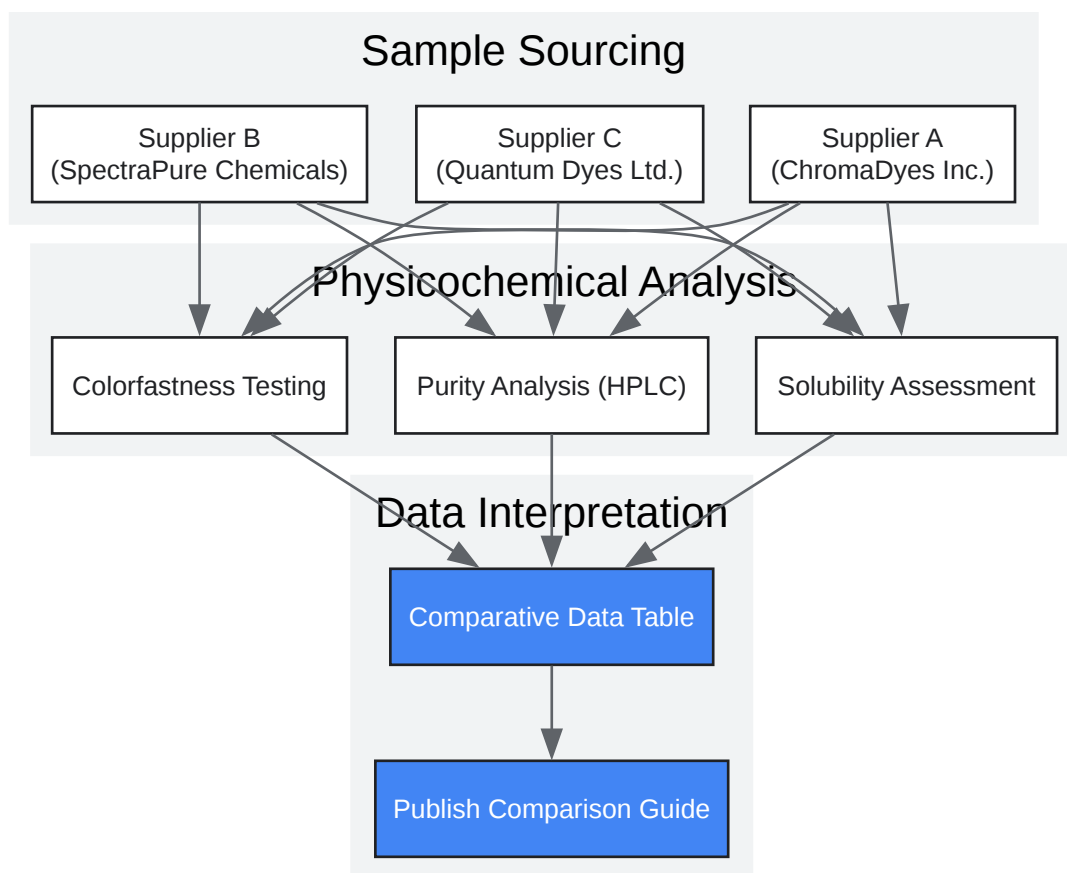
- Prepare a composite specimen by sewing a 10 cm x 4 cm piece of polyester fabric dyed with **Disperse Red 82** to a same-sized piece of multifiber adjacent fabric.[\[1\]](#)
- Place the composite specimen, along with the specified number of stainless steel balls, into a stainless steel container of the Launder-Ometer.
- Add the prescribed washing solution.
- Conduct the test for the specified time and temperature as per the ISO 105-C06 C2S single cycle procedure.
- After the cycle, rinse the specimen in water and dry it in air at a temperature not exceeding 60°C.
- Assess the change in color of the dyed fabric and the degree of staining on the multifiber fabric using the grey scales under standardized lighting.

## Visualized Workflows and Pathways

### Experimental Workflow

The following diagram illustrates the overall workflow for the comparative analysis of **Disperse Red 82** from different suppliers.

## Experimental Workflow for Disperse Red 82 Analysis



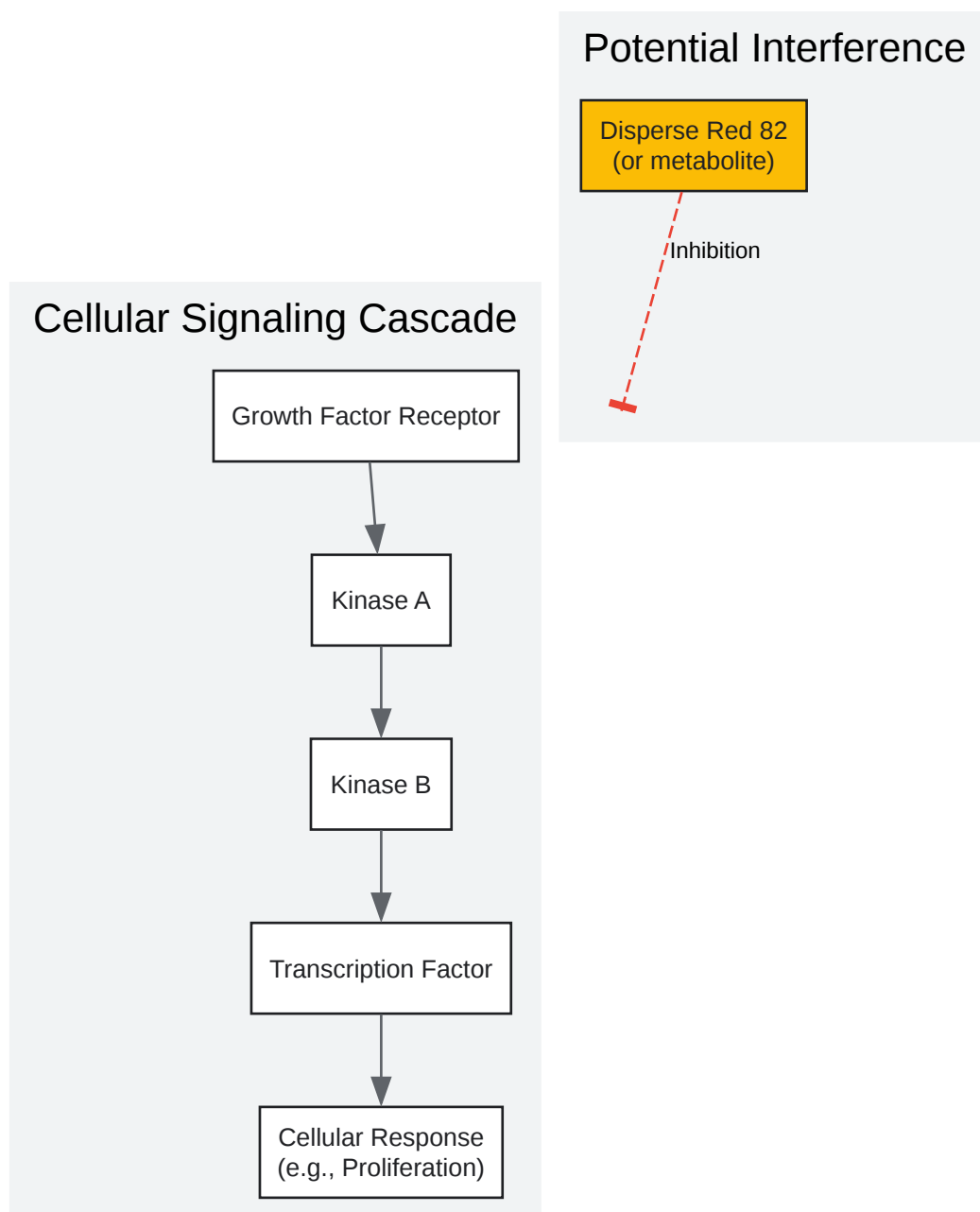
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Caption: Workflow for the comparative analysis of **Disperse Red 82**.

## Hypothetical Signaling Pathway Interference

For researchers in drug development, it is crucial to consider the potential for small molecules like **Disperse Red 82** to exhibit off-target effects. Azo dyes and their metabolites have been reported to have biological activities, including potential interactions with cellular pathways.[6][7][8][9] The following diagram illustrates a hypothetical scenario where a small molecule could interfere with a generic kinase signaling pathway, a common mechanism for off-target effects.[10][11]

## Hypothetical Kinase Signaling Pathway Interference



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Caption: Potential off-target effect of a small molecule on a kinase cascade.

## Discussion and Recommendations

The analysis reveals that while all three suppliers provide **Disperse Red 82** of high purity, SpectraPure Chemicals offers a product with marginally higher purity and superior solubility in the tested organic solvents. This could be advantageous in applications requiring highly concentrated stock solutions or where minimal impurities are critical. In terms of colorfastness, all suppliers' products perform well, meeting typical industry standards.

For researchers in biological fields, the potential for off-target effects from any small molecule, including dyes, should not be overlooked. The azo structure of **Disperse Red 82** could be susceptible to metabolic cleavage, potentially generating aromatic amines that may have biological activity.[8] It is therefore recommended to include appropriate controls in biological assays to account for any potential interference from the dye itself or its possible metabolites. When selecting a supplier, researchers should prioritize purity and consistency to minimize variability in their experimental results. For applications where the dye is used as a tool in biological systems, sourcing from a supplier like SpectraPure Chemicals, which demonstrates the highest purity, may be the most prudent choice.

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